

Use of 5-Bromo-2'-chloro-2-hydroxybenzophenone as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 5-Bromo-2'-chloro-2-hydroxybenzophenone
CAS No.: 332104-54-8
Cat. No.: B1298630

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Application Note: Strategic Utilization of **5-Bromo-2'-chloro-2-hydroxybenzophenone** in Pharmaceutical Synthesis

Abstract

This application note details the technical utility of **5-Bromo-2'-chloro-2-hydroxybenzophenone** (CAS: 332104-54-8) within the pharmaceutical development pipeline. While primarily recognized as a critical reference standard for regio-isomeric impurity control in the synthesis of SGLT2 inhibitors (such as Dapagliflozin), this compound also serves as a potent scaffold for the synthesis of bioactive xanthone derivatives. This guide provides mechanistic insights into its formation, protocols for its use as a quality control standard, and methodologies for its conversion into tricyclic heterocycles.

Introduction: Chemical Identity & Significance

In the high-stakes landscape of API (Active Pharmaceutical Ingredient) manufacturing, the control of regio-chemistry is paramount. **5-Bromo-2'-chloro-2-hydroxybenzophenone** represents a unique structural motif that sits at the intersection of two major chemical pathways: the Friedel-Crafts acylation used in gliflozin synthesis and the Fries rearrangement used to access ortho-hydroxy ketones.

Chemical Profile:

- IUPAC Name: (5-Bromo-2-hydroxyphenyl)(2-chlorophenyl)methanone[1][2][3]
- CAS Number: 332104-54-8[1][2][4][5][6][7]
- Molecular Formula: C₁₃H₈BrClO₂[3][6][8]
- Molecular Weight: 311.56 g/mol
- Key Functional Groups:
 - Ortho-Hydroxy Ketone: Enables intramolecular hydrogen bonding and cyclization reactions.
 - Aryl Halides (Br, Cl): Provide orthogonal handles for cross-coupling (Suzuki-Miyaura) or nucleophilic substitution (S_NAr).

Primary Application: Critical Process Control in SGLT2 Inhibitor Synthesis

The synthesis of SGLT2 inhibitors like Dapagliflozin typically involves the construction of a diarylmethane core. A common route utilizes the Friedel-Crafts acylation of phenetole (ethoxybenzene) with 5-bromo-2-chlorobenzoyl chloride. However, regio-selectivity and starting material impurities can lead to the formation of structural isomers that are difficult to separate.

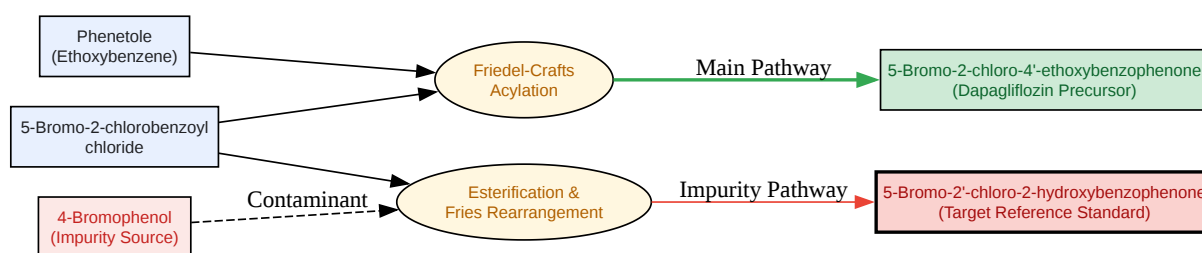
5-Bromo-2'-chloro-2-hydroxybenzophenone serves as a vital Reference Standard to identify and quantify "swapped-ring" or "rearranged" impurities that may arise from:

- Fries Rearrangement Side-Reactions: If phenolic esters are formed as intermediates, Lewis acid catalysts (e.g., AlCl₃) can drive rearrangement to the ortho-hydroxy benzophenone.

- Incorrect Starting Materials: Contamination of the benzoyl chloride feedstock.

Mechanistic Pathway Analysis

The diagram below illustrates how this compound diverges from the main Dapagliflozin pathway, highlighting its necessity in QC profiling.



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Figure 1: Mechanistic origin of **5-Bromo-2'-chloro-2-hydroxybenzophenone** as a process impurity in gliflozin synthesis.

Protocol A: Synthesis of the Reference Standard (Fries Rearrangement)

To use this compound for Quality Control, it must be synthesized in high purity (>99%). The most robust route is the Fries rearrangement of 4-bromophenyl 2-chlorobenzoate.

Objective: Synthesis of **5-Bromo-2'-chloro-2-hydroxybenzophenone**.

Reagents:

- 4-Bromophenol (1.0 eq)
- 2-Chlorobenzoyl chloride (1.1 eq)
- Aluminum Chloride (AlCl_3) (1.5 eq)

- Dichloromethane (DCM) (Anhydrous)
- Hydrochloric Acid (1M)

Step-by-Step Methodology:

- Ester Formation:
 - Dissolve 4-bromophenol (17.3 g, 100 mmol) in DCM (150 mL) at 0°C.
 - Add triethylamine (1.2 eq) followed by dropwise addition of 2-chlorobenzoyl chloride (19.2 g, 110 mmol).
 - Stir at room temperature (RT) for 2 hours. Wash with water, dry over MgSO_4 , and concentrate to yield the ester intermediate.
- Fries Rearrangement:
 - In a flame-dried flask, suspend AlCl_3 (20.0 g, 150 mmol) in neat ester (if liquid) or minimal chlorobenzene.
 - Heat the mixture to 120°C - 140°C for 2-4 hours. Note: The reaction turns viscous and dark red/brown.
 - Monitor by TLC (Hexane/EtOAc 9:1). The ester spot will disappear, and a more polar, UV-active spot (the hydroxy ketone) will appear.
- Quenching & Isolation:
 - Cool to RT and carefully quench by pouring onto ice/HCl (1M, 200 mL).
 - Extract with DCM (3 x 100 mL).
 - Purification: Recrystallize from Ethanol/Water or purify via silica gel chromatography (Gradient: 0-10% EtOAc in Hexanes).
 - Yield Expectation: 75-85%.

Protocol B: Analytical Detection (HPLC)

This protocol is designed to separate the 2-hydroxy impurity from the 4'-ethoxy Dapagliflozin intermediate.

Instrument: HPLC with UV-Vis / PDA Detector. Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 3.5 μ m).

Parameter	Setting
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile (ACN)
Flow Rate	1.0 mL/min
Column Temp	30°C
Detection	UV 254 nm (Aryl absorption) & 310 nm (Benzophenone n- π^*)
Injection Vol	5 μ L

Gradient Program:

Time (min)	% Mobile Phase B
0.0	40%
10.0	90%
15.0	90%
15.1	40%

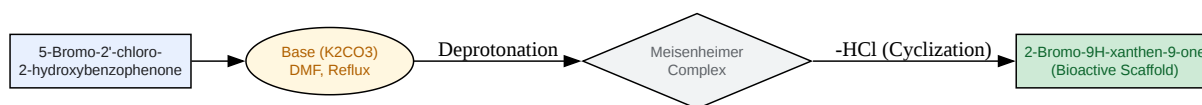
| 20.0 | 40% (Re-equilibration) |

Interpretation: The 2-hydroxy group induces an intramolecular hydrogen bond with the carbonyl, shifting the UV max and typically increasing retention time relative to the more polar precursors but reducing it relative to the O-alkylated product.

Secondary Application: Synthesis of Bioactive Xanthenes

Beyond its role as a standard, this intermediate is a "privileged scaffold" for synthesizing Xanthenes (9H-xanthen-9-ones), a class of compounds with significant antimicrobial and anticancer biological activity.

Mechanism: Base-promoted intramolecular Nucleophilic Aromatic Substitution (S_NAr). The phenolate at position 2 displaces the chlorine at position 2' to form the central ether bridge.



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Figure 2: Cyclization pathway to 2-Bromoxanthone.

Experimental Protocol:

- Dissolve **5-Bromo-2'-chloro-2-hydroxybenzophenone** (1.0 g, 3.2 mmol) in DMF (10 mL).
- Add anhydrous Potassium Carbonate (K₂CO₃) (0.88 g, 6.4 mmol).
- Reflux at 140°C for 6 hours.
- Pour into ice water (50 mL). The product, 2-Bromo-9H-xanthen-9-one, will precipitate as a solid.
- Filter, wash with water, and dry.
- Utility: The resulting bromoxanthone can be further functionalized via Buchwald-Hartwig amination to generate DNA-intercalating anticancer agents.

Safety & Handling

- Hazards: H315 (Skin Irritation), H319 (Eye Irritation), H335 (Respiratory Irritation).

- Handling: Use in a fume hood. Avoid dust generation.
- Storage: Store at 2-8°C, protected from light. The phenolic hydroxyl group is susceptible to oxidation over prolonged periods.

References

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